

Technical Support Center: Troubleshooting Poor Recovery of 7-Aminoflunitrazepam-D7

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Compound of Interest

Compound Name: 7-Aminoflunitrazepam-D7

Cat. No.: B593538

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the sample extraction of **7-Aminoflunitrazepam-D7**, a common internal standard for the quantification of 7-Aminoflunitrazepam.

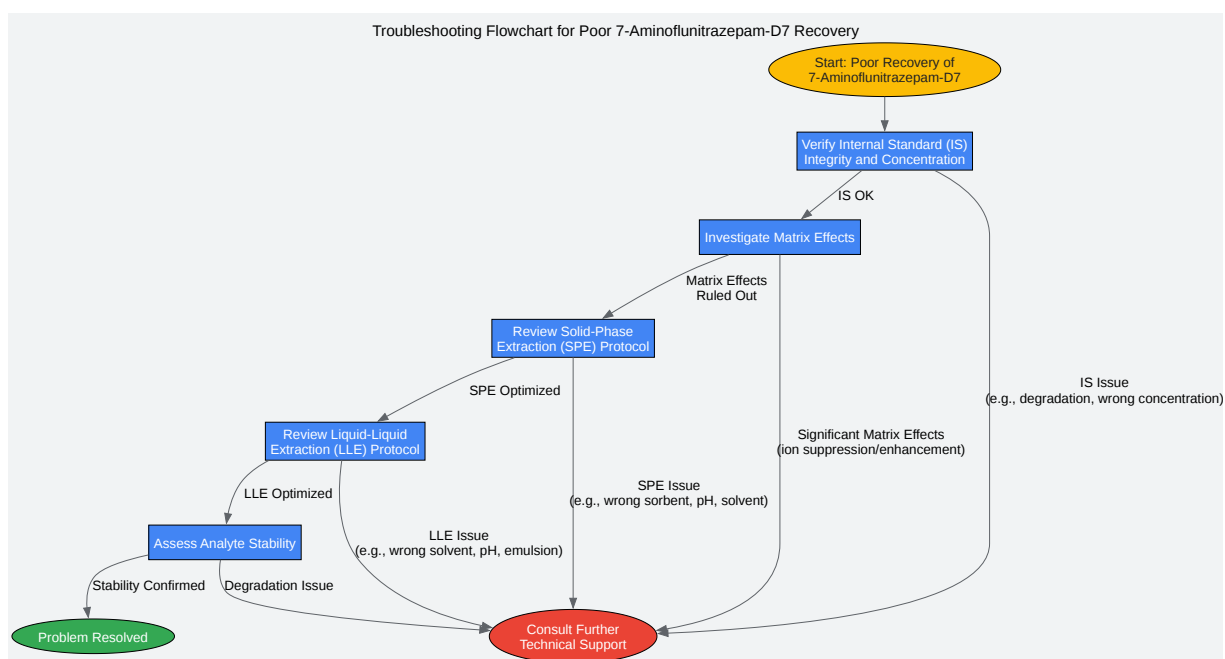
Troubleshooting Guide: Low Recovery of 7-Aminoflunitrazepam-D7

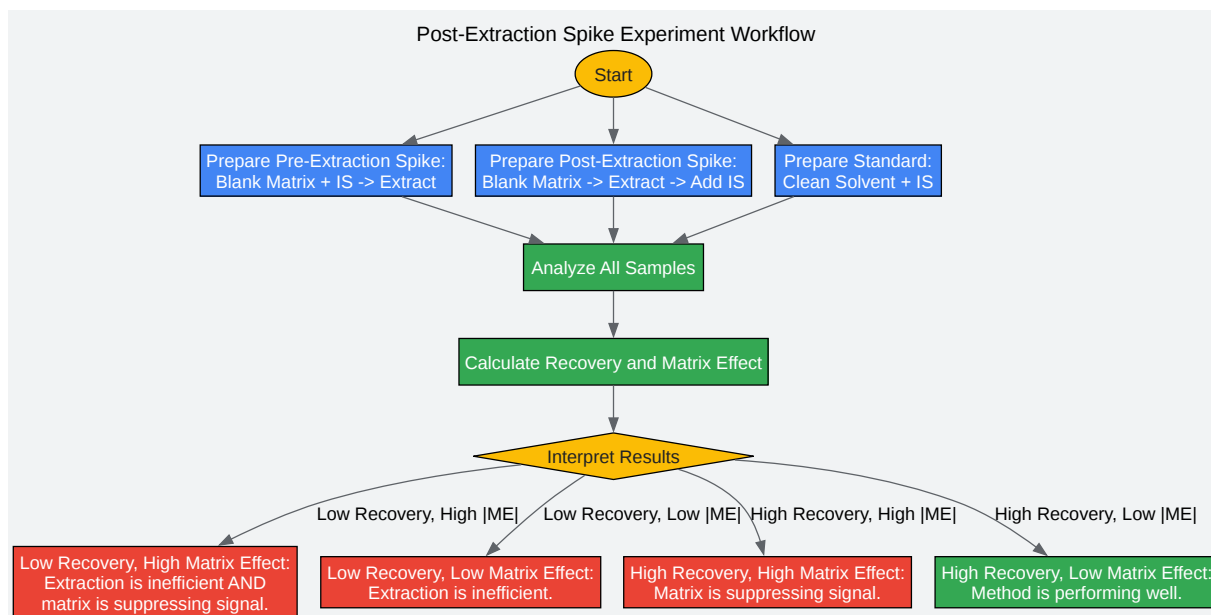
Low or inconsistent recovery of the internal standard can significantly impact the accuracy and reliability of your analytical results. This guide provides a systematic approach to identifying and resolving the root cause of poor **7-Aminoflunitrazepam-D7** recovery.

Is the issue consistent or sporadic?

- **Sporadic:** If the low recovery is intermittent, consider factors that may vary between samples or batches, such as inconsistencies in sample collection, storage, or minor deviations in the extraction procedure.
- **Consistent:** If low recovery is a persistent problem across all samples, it is likely a systematic issue with the extraction method itself.

The following flowchart outlines a logical approach to troubleshooting poor recovery:





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